

TSPAN14 Gene Expression in Human Tissues: A Technical Guide for Researchers

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Introduction

Tetraspanin-14 (TSPAN14) is a member of the transmembrane 4 superfamily, also known as the tetraspanin family. These proteins are characterized by four transmembrane domains and are involved in a wide range of cellular processes, including cell adhesion, motility, proliferation, and signal transduction. TSPAN14, specifically, has garnered increasing interest due to its role in regulating the activity of the metalloprotease ADAM10, a key enzyme involved in the processing of various cell surface proteins, including the Notch receptor. This technical guide provides an in-depth overview of TSPAN14 gene expression across human tissues, details on its signaling pathways, and protocols for its study.

Data Presentation: TSPAN14 Gene Expression

Quantitative data on TSPAN14 gene expression from RNA sequencing (RNA-seq) studies indicate that TSPAN14 is broadly expressed across a wide range of human tissues. The consensus data from the Human Protein Atlas, which combines results from their own RNA-seq studies and the Genotype-Tissue Expression (GTEx) project, categorizes TSPAN14 as having "low tissue specificity" and being "detected in all" analyzed tissues[1]. While a comprehensive quantitative table with normalized Transcripts Per Million (nTPM) for all tissues is best accessed directly through the Human Protein Atlas or GTEx portals, the following tables summarize the available expression data.

Table 1: Summary of TSPAN14 RNA Expression^[1]

Data Source	Tissue Specificity	Tissue Distribution
Human Protein Atlas (HPA) & GTEx	Low	Detected in all tissues

Table 2: Reported TSPAN14 RNA Expression Levels in Select Human Tissues

Tissue	Expression Level (Unit)	Data Source
Adipose Tissue	22.8 (RPKM)	NCBI Gene
Placenta	20.4 (RPKM)	NCBI Gene
Esophagus	Low to Medium (nTPM)	Human Protein Atlas
Lung	Low to Medium (nTPM)	Human Protein Atlas
Kidney	Low to Medium (nTPM)	Human Protein Atlas
Liver	Low to Medium (nTPM)	Human Protein Atlas
Brain	Low to Medium (nTPM)	Human Protein Atlas
Heart	Low to Medium (nTPM)	Human Protein Atlas
Spleen	Low to Medium (nTPM)	Human Protein Atlas

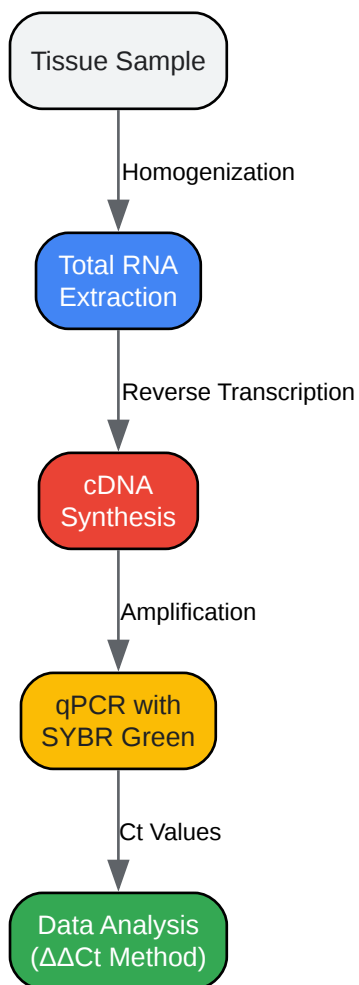
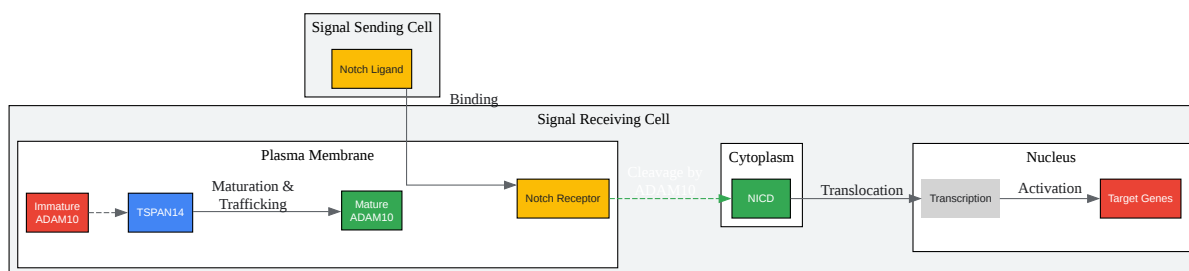
Note: RPKM (Reads Per Kilobase of transcript, per Million mapped reads) and nTPM (normalized Transcripts Per Million) are units of RNA expression from RNA-seq data. Direct comparison of absolute values between different normalization methods should be done with caution.

At the protein level, the Human Protein Atlas indicates that an estimation of TSPAN14 protein expression could not be performed due to limitations in available data and antibodies^[1]. This highlights the necessity for further research using robust experimental methods to quantify TSPAN14 protein levels in various tissues.

Signaling Pathways Involving TSPAN14

TSPAN14 is a key regulator of the "A Disintegrin and Metalloproteinase 10" (ADAM10), a sheddase that cleaves the extracellular domains of numerous transmembrane proteins. This interaction is fundamental to the activation of the Notch signaling pathway, a highly conserved pathway crucial for cell-cell communication and the determination of cell fate during development and in adult tissue homeostasis.

The interaction between TSPAN14 and ADAM10 occurs within the cell membrane. TSPAN14, as part of the TspanC8 subgroup of tetraspanins, facilitates the maturation and trafficking of ADAM10 to the cell surface. At the cell surface, the TSPAN14-ADAM10 complex is involved in the proteolytic cleavage of the Notch receptor upon binding of a Notch ligand (e.g., Delta or Jagged) from a neighboring cell. This cleavage is a critical step in the activation of Notch signaling, as it releases the Notch intracellular domain (NICD), which then translocates to the nucleus to regulate the transcription of target genes.



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References

- 1. Tissue expression of TSPAN14 - Summary - The Human Protein Atlas [proteinatlas.org]
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